

# Application of Disperse Red 362 in Polyester Dyeing Processes

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## Compound of Interest

Compound Name: *Disperse Red 362*

Cat. No.: *B1176498*

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Version: 1.0

## Introduction

**Disperse Red 362** is a fluorescent pink disperse dye used for the dyeing and printing of polyester fibers and their blends.<sup>[1][2]</sup> As a member of the disperse dye class, it is a non-ionic dye with low water solubility, making it suitable for hydrophobic fibers like polyester. The application of **Disperse Red 362** to polyester is typically carried out at high temperatures, a method that facilitates the diffusion of the dye molecules into the tightly packed polymer structure of the polyester fibers.<sup>[3][4]</sup> This process ensures good colorfastness and vibrant shades.<sup>[5]</sup> This document provides detailed application notes and protocols for the use of **Disperse Red 362** in polyester dyeing for research and scientific purposes.

## Application Notes

**Disperse Red 362**, also known by synonyms such as Brilliant Pink FBS and Disperse Fluorescent Red BG, appears as a red or purple-black powder.<sup>[1][6]</sup> It is primarily utilized in the textile industry for coloring polyester fabrics, offering excellent dispersion properties and reproducibility.<sup>[5][6]</sup> The optimal dyeing temperature for **Disperse Red 362** on polyester is in the range of 120°C to 135°C.<sup>[3]</sup> Dyeing below this temperature range can lead to poor dye penetration and reduced colorfastness, while exceeding it may risk damaging the polyester fibers.<sup>[3]</sup> The pH of the dye bath should be maintained in a weakly acidic range, typically between 4.0 and 5.5, to ensure optimal dye exhaustion and stability.<sup>[7][8]</sup>

## Quantitative Data

The fastness properties of **Disperse Red 362** on polyester are summarized in the table below. These ratings are based on standardized testing methods and indicate the resistance of the dye to various environmental factors.

Fastness Property	Test Method	Rating (on a scale of 1-5, where 5 is the highest)
Light Fastness	AATCC	5-6
Washing Fastness (Polyester)	AATCC	4-5
Washing Fastness (Cotton)	AATCC	5
Sublimation Fastness	-	4-5
Rubbing Fastness (Dry)	-	4-5
Rubbing Fastness (Wet)	-	4-5

Note: Data is compiled from multiple sources and may vary slightly between different suppliers and testing conditions.[\[2\]](#)[\[5\]](#)[\[9\]](#)[\[10\]](#)

## Experimental Protocols

The following is a detailed protocol for the high-temperature exhaust dyeing of polyester fabric with **Disperse Red 362**.

### Materials and Equipment:

- Polyester fabric, pre-treated to remove any oils or contaminants
- **Disperse Red 362** dye
- Dispersing agent
- Acetic acid (to adjust pH)
- High-temperature dyeing machine (e.g., a laboratory-scale jet dyeing machine)

- Beakers, graduated cylinders, and a magnetic stirrer
- pH meter
- Water bath or heating mantle
- Drying oven

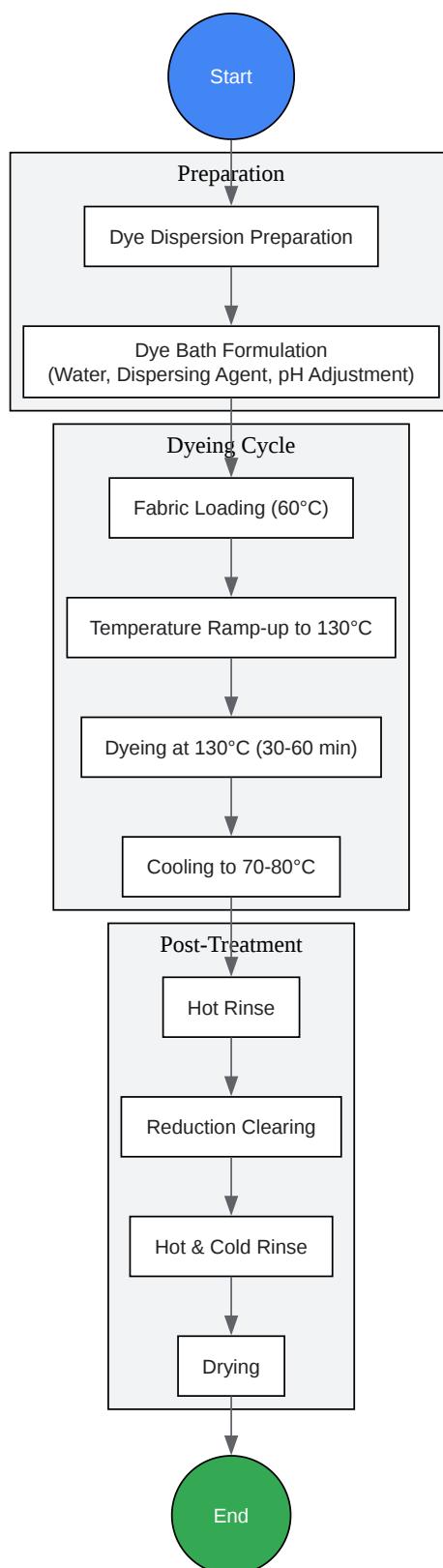
**Protocol:**

- Preparation of the Dye Bath:
  - Weigh the desired amount of **Disperse Red 362** dye (e.g., 1-2% on weight of fabric, OWF).
  - Create a paste of the dye with a small amount of dispersing agent and cold water.
  - Gradually add warm water to the paste while stirring to create a fine dispersion.
  - Fill the dyeing machine with the required volume of water.
  - Add the dye dispersion to the dye bath.
  - Add a dispersing agent to the dye bath (typically 0.5-1 g/L).
  - Adjust the pH of the dye bath to 4.5-5.5 using acetic acid.<sup>[8]</sup>
- Dyeing Process:
  - Introduce the pre-treated polyester fabric into the dye bath at a temperature of approximately 60°C.<sup>[8]</sup>
  - Run the machine for 10-15 minutes at this temperature to ensure even wetting of the fabric.
  - Increase the temperature of the dye bath to 130°C at a rate of 1-2°C per minute.<sup>[8]</sup>
  - Maintain the temperature at 130°C for 30-60 minutes to allow for dye diffusion and fixation.  
<sup>[4]</sup>

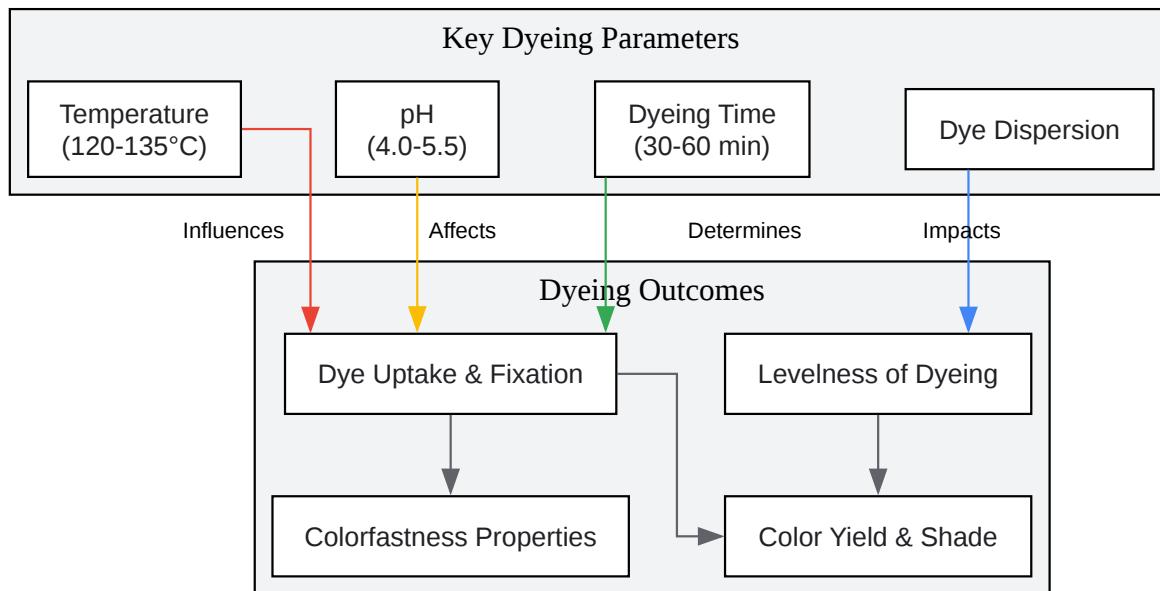
- After the dyeing cycle, cool the dye bath down to 70-80°C at a rate of 2-3°C per minute.
- Rinsing and After-treatment:
  - Drain the dye bath.
  - Rinse the dyed fabric with hot water (70-80°C) for 10 minutes.
  - Perform a reduction clearing process to remove any unfixed dye from the fabric surface. This is crucial for improving wash fastness.
  - Prepare a fresh bath with:
    - Caustic soda (1-2 g/L)
    - Sodium hydrosulfite (1-2 g/L)
    - Treat the fabric in this bath at 70-80°C for 15-20 minutes.
  - Rinse the fabric thoroughly with hot water and then cold water.
  - Neutralize the fabric with a dilute solution of acetic acid if necessary.
  - Finally, rinse with cold water.
- Drying:
  - Hydroextract the rinsed fabric to remove excess water.
  - Dry the fabric in a drying oven or a stenter at a temperature of 100-120°C.

## Visualizations

The following diagrams illustrate the experimental workflow for the polyester dyeing process with **Disperse Red 362**.

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Caption: Workflow for High-Temperature Polyester Dyeing.



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Caption: Factors Influencing Polyester Dyeing with Disperse Dyes.

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